Field Guide: Safe Handling & Logistics for 2,4-Dimethylpyrimidin-5-ol

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Compound of Interest

Compound Name:	*2,4-Dimethylpyrimidin-5-ol*
CAS No.:	*412003-95-3*
Cat. No.:	*B1390156*

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Executive Summary & Core Directive

2,4-Dimethylpyrimidin-5-ol (CAS: 412003-95-3) is a critical heterocyclic building block, often employed as an intermediate in the synthesis of orexin receptor antagonists (e.g., Lemborexant).[1] While not classified as highly toxic (e.g., Category 1 or 2), its specific hazard profile—particularly respiratory irritation (H335) and ocular damage (H319)—demands rigorous dust control and mucosal protection.

The Golden Rule: Treat this compound as a dust hazard first. Its solid state (light-yellow to off-white powder) combined with static susceptibility makes inhalation the primary exposure vector during weighing and transfer.

Risk Assessment & Hazard Profile

This compound is an irritant that targets the mucous membranes. The following data synthesizes GHS classifications with practical laboratory implications.

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Hazard Class	Category	H-Code	Operational Implication
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. Do not touch face/mouth after handling.[2] Wash hands immediately upon glove removal.
Skin Irritation	2	H315	Causes inflammation upon contact. Double-gloving recommended during solution preparation.
Eye Irritation	2/2A	H319	Causes serious eye irritation. Particulates can cause corneal abrasion and chemical burns. Goggles are non-negotiable.
STOT - Single Exp.	3	H335	Respiratory Irritation. Weighing must occur inside a certified chemical fume hood or powder containment enclosure.

Personal Protective Equipment (PPE) Matrix

Standard "lab coat and gloves" are insufficient for solid handling of H335 compounds. Use this tiered approach based on the operation.

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PPE Component	Specification	Rationale
Hand Protection	Nitrile (0.11 mm min)	Standard latex is permeable to many organic solvents used with this compound (e.g., DMSO).
Eye Protection	Chemical Splash Goggles	Safety glasses with side shields do not seal against airborne dust or splashes during dissolution.
Respiratory	N95/P100 (if outside hood)	If weighing must occur on an open bench (strongly discouraged), a fit-tested respirator is mandatory.
Body Defense	Lab Coat + Tyvek Sleeves	Prevents powder accumulation on forearms/cuffs, a common source of secondary exposure.

Operational Protocols

Phase 1: Receipt & Storage Logistics

This compound is temperature-sensitive. Improper storage degrades purity, leading to unknown by-products that may alter the safety profile.

- Receipt: Verify cold chain integrity immediately.
- Storage: Store at -20°C (long-term) or 4°C (short-term) in a desiccated environment.
- Equilibration: Allow the sealed container to reach room temperature before opening. This prevents condensation, which causes hydrolysis and clumping (increasing handling difficulty).

Phase 2: Weighing & Transfer (The Critical Step)

Objective: Transfer solid without generating airborne particulate.

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- Engineering Control: Set up the balance inside the fume hood. Verify face velocity (0.3–0.5 m/s).
- Static Control: Use an antistatic gun or ionizer bar if the powder is "flyaway."
- Transfer: Use a disposable antistatic weighing boat. Do not use spatulas that retain static charge.
- Dissolution: Add the solvent (typically DMSO or Methanol) to the solid immediately after weighing to capture dust.

Phase 3: Reaction & Waste

- Solubility: Highly soluble in DMSO. Pre-dissolve in a vial before adding to the main reactor to avoid "dust puff" upon addition.
- Quenching: Standard aqueous workup is generally safe, but assume the aqueous layer retains irritant properties until pH is neutralized.

Visualizations

Diagram 1: Safe Handling Workflow

This logic flow ensures the compound is contained from freezer to reactor.



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Caption: Operational workflow emphasizing temperature equilibration and dust containment.

Diagram 2: Spill Response Decision Tree

Immediate actions for accidental release.

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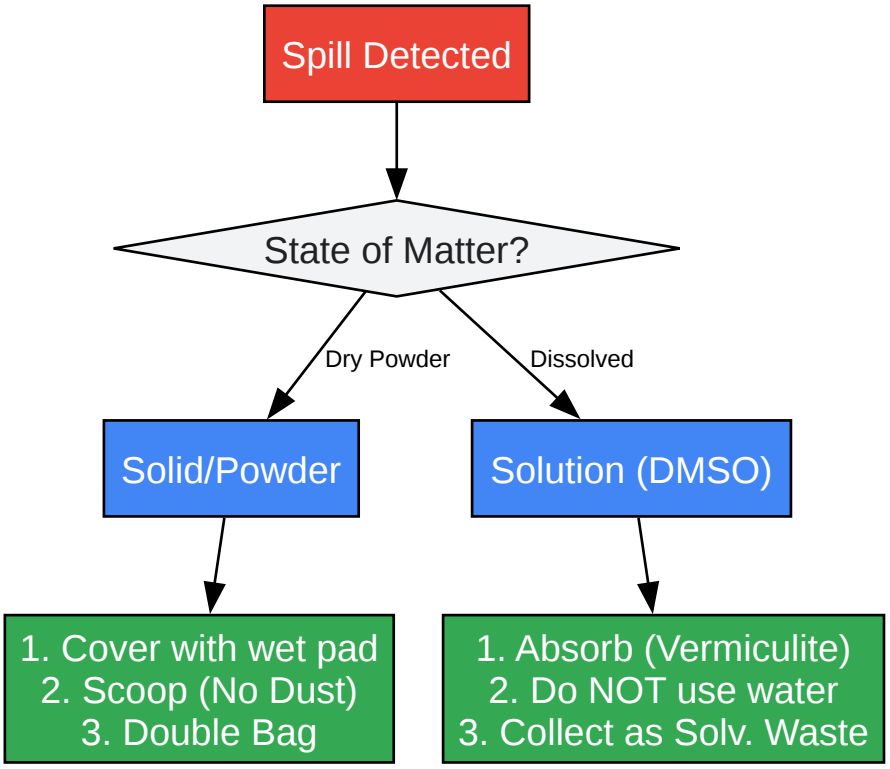

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Caption: Decision logic for spills. Note: Wetting powder prevents airborne dispersion.

Emergency Response & Disposal

Accidental Exposure[3]

- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention (H335).
- Eye Contact: Rinse cautiously with water for 15 minutes.[3][4][5][6] Remove contact lenses if present and easy to do (H319).[4][7]
- Skin Contact: Wash with soap and water.[8][4][5][7] Remove contaminated clothing to prevent secondary exposure.[9]

Disposal Logistics[2][6]

- Waste Classification: Classify as Hazardous Organic Waste.

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- Segregation: Do not mix with strong oxidizers.
- Packaging: Double-bag solid waste (weighing boats, contaminated gloves) in clear polyethylene bags labeled "Toxic/Irritant Solid."

References

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